

Essential Safety and Operational Guide for Handling Terpendole C

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Compound of Interest

Compound Name: Terpendole C

Cat. No.: B1681267

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This document provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals working with **Terpendole C**. It includes detailed operational procedures and disposal plans to ensure laboratory safety and proper chemical handling.

I. Chemical and Safety Data

Terpendole C is an indole diterpene alkaloid that has been identified as a potent inhibitor of acyl-coenzyme A:cholesterol acyltransferase (ACAT).[1][2] It is important to handle this compound with care, following the safety precautions outlined below. While a specific Safety Data Sheet (SDS) for **Terpendole C** is not publicly available, data from the closely related compound Terpendole I and supplier information provide a strong basis for safe handling procedures.

Chemical Properties:

Property	Value	Source
CAS Number	156967-65-6	[1]
Molecular Formula	C ₃₂ H ₄₁ NO ₅	[3]
Appearance	Off-white solid	[4]
Solubility	Soluble in ethanol, methanol, and DMSO	[4]

Safety Information Summary:

Hazard Statement	Description	GHS Code	Source
Harmful if swallowed	May cause harm if ingested.	H302	
Harmful in contact with skin	May cause harm if absorbed through the skin.	H312	
Harmful if inhaled	May cause harm if respiratory dust or aerosols are inhaled.	H332	

Note: Hazard codes are based on supplier information for **Terpendole C**. Further details are extrapolated from the Safety Data Sheet for the related compound, Terpendole I.

II. Personal Protective Equipment (PPE)

Standard laboratory PPE is required when handling **Terpendole C** to minimize exposure.

PPE Category	Specification
Eye Protection	Safety goggles with side-shields.
Hand Protection	Chemical-resistant protective gloves (e.g., nitrile rubber).
Skin and Body Protection	Impervious clothing, such as a lab coat.
Respiratory Protection	A suitable respirator should be used if dust or aerosols are generated.

III. Handling and Storage

Handling:

- Avoid contact with eyes, skin, and clothing.^[5]

- Avoid the formation of dust and aerosols.[\[5\]](#)
- Work in a well-ventilated area, preferably in a chemical fume hood.[\[5\]](#)
- Do not eat, drink, or smoke when using this product.

Storage:

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.[\[5\]](#)
- Protect from direct sunlight and sources of ignition.[\[5\]](#)
- For long-term stability, store at -20°C as a powder or at -80°C in a solvent.[\[5\]](#)

IV. First Aid Measures

In case of exposure, follow these first aid procedures immediately.

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention. [5]
Skin Contact	Wash off immediately with plenty of soap and water. Remove contaminated clothing. Seek medical attention if irritation develops. [5]
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention. [5]
Ingestion	Do NOT induce vomiting. Wash out mouth with water. Never give anything by mouth to an unconscious person. Seek medical attention immediately. [5]

V. Accidental Release and Disposal Plan

Accidental Release:

- Evacuate Personnel: Evacuate personnel to a safe area.
- Ventilate the Area: Ensure adequate ventilation.
- Contain the Spill: Wear appropriate PPE and contain the spill. For solid material, sweep up and place in a suitable container for disposal. For solutions, absorb with an inert material (e.g., vermiculite, sand, or earth) and place in a sealed container for disposal.[5]
- Clean the Area: Decontaminate the spill area with a suitable solvent (e.g., alcohol) and then wash with soap and water.[5]

Disposal Plan:

- Dispose of **Terpendole C** and any contaminated materials as hazardous waste.
- All disposal practices must be in accordance with federal, state, and local regulations.
- Do not allow the chemical to enter drains or waterways.[5]
- It is recommended to use a licensed professional waste disposal service to dispose of this material.

VI. Experimental Protocols

General Protocol for ACAT Inhibition Assay:

Terpendole C is a known inhibitor of Acyl-CoA:cholesterol acyltransferase (ACAT).[1][2] The following is a general procedure for assessing its inhibitory activity in a cell-based assay.

- Cell Culture: Culture a suitable cell line (e.g., J774 macrophages or HepG2 cells) in the appropriate medium and conditions.
- Compound Preparation: Prepare a stock solution of **Terpendole C** in a suitable solvent, such as DMSO. Make serial dilutions to achieve the desired final concentrations for the assay.

- Treatment: Treat the cells with varying concentrations of **Terpendole C**. Include a vehicle control (DMSO) and a positive control inhibitor.
- Incubation: Incubate the cells with the compound for a predetermined period.
- ACAT Activity Measurement: Measure ACAT activity using a suitable method. One common method involves the use of a fluorescently labeled cholesterol analog (e.g., NBD-cholesterol) which, upon esterification by ACAT, gets incorporated into lipid droplets and can be quantified by fluorescence measurement.[\[6\]](#)
- Data Analysis: Calculate the IC₅₀ value, which is the concentration of **Terpendole C** that inhibits ACAT activity by 50%.

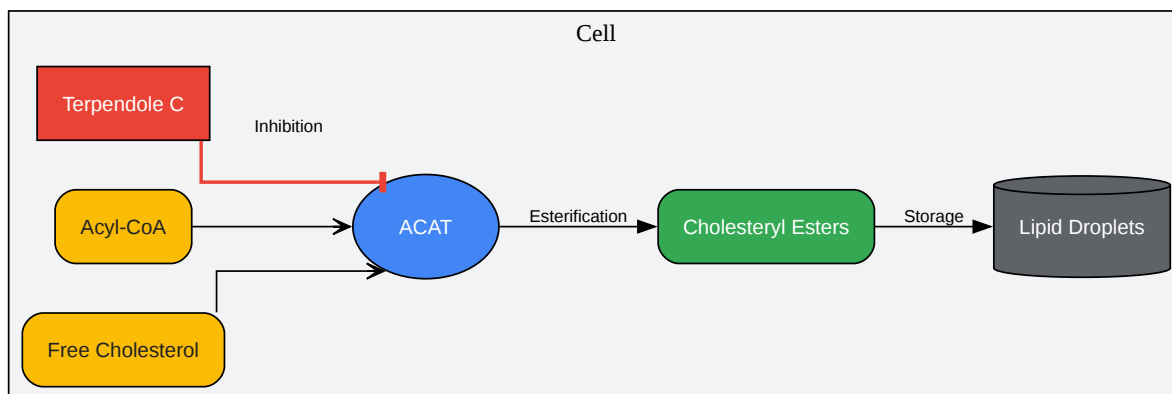
Quantitative Data:

Compound	IC ₅₀ (in vitro enzyme assay)	IC ₅₀ (J774 macrophages)	Source
Terpendole C	2.1 µM	0.46 µM	[1] [2]

VII. Signaling Pathway and Workflow Diagrams

Mechanism of Action: ACAT Inhibition

Terpendole C inhibits the enzyme Acyl-CoA:cholesterol acyltransferase (ACAT). This enzyme is responsible for the esterification of cholesterol, converting it into cholesteryl esters for storage in lipid droplets or for incorporation into lipoproteins. By inhibiting ACAT, **Terpendole C** reduces the intracellular levels of cholesteryl esters.

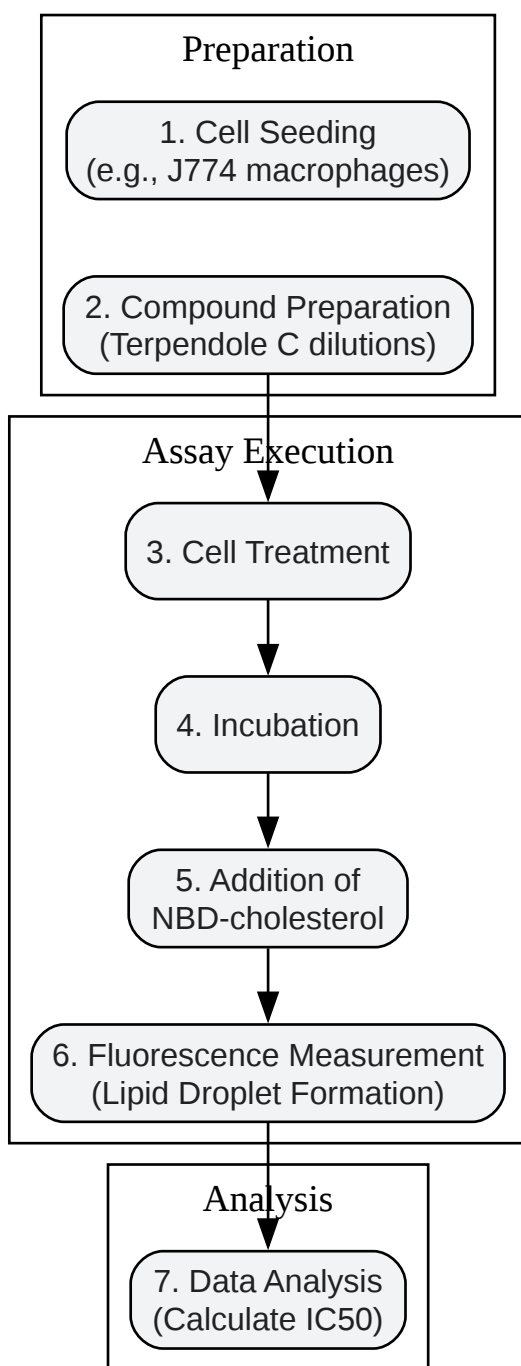


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Caption: Inhibition of ACAT by **Terpendole C**.

Experimental Workflow for ACAT Inhibition Assay

The following diagram outlines the key steps in a cell-based assay to determine the inhibitory effect of **Terpendole C** on ACAT activity.



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Caption: Cell-based ACAT inhibition assay workflow.

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- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling Terpendole C]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1681267#personal-protective-equipment-for-handling-terpendole-c]

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